

# Dithianon-d4: A Technical Overview for Researchers

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## Compound of Interest

Compound Name: Dithianon-d4

Cat. No.: B15614799

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For researchers, scientists, and professionals in drug development, the procurement of high-purity, well-characterized chemical standards is a critical step in ensuring the accuracy and reproducibility of experimental results. This guide provides a technical overview of **Dithianon-d4**, including information on suppliers and the key data typically found on a Certificate of Analysis (CoA).

**Dithianon-d4** is the deuterated form of Dithianon, a fungicide. The introduction of deuterium atoms creates a heavier isotopologue, making it a valuable internal standard for quantitative analysis by mass spectrometry. Its use allows for the precise measurement of Dithianon levels in various matrices by correcting for analyte loss during sample preparation and instrumental analysis.

## Suppliers of Dithianon-d4

Several reputable suppliers specialize in providing high-purity deuterated standards for research and analytical purposes. When selecting a supplier, it is crucial to consider factors such as the availability of a comprehensive Certificate of Analysis, stated purity, and adherence to quality management systems like ISO 17025, which ensures the competence of testing and calibration laboratories<sup>[1]</sup>.

Table 1: Notable Suppliers of **Dithianon-d4**

Supplier	Available Quantities	Additional Information
LGC Standards	1 mg, 5 mg, 10 mg[2]	Provides a Certificate of Analysis and Safety Data Sheet (SDS).[1][2] Offers Exact Weight packaging with a certificate indicating the precise mass of the dispensed material[3].
C/D/N Isotopes Inc.	0.005 g	Provides information on isotopic enrichment (typically 98 atom % D) and the CAS number of the unlabeled compound (3347-22-6).[4] A Certificate of Analysis is available for download[4].
Clearsynth	Custom quantities	Accompanied by a Certificate of Analysis.[5] For research purposes only[5].
HPC Standards	5 mg (neat), 1 ml (100 µg/ml in Acetonitrile)	Provides a Safety Data Sheet in accordance with Regulation (EC) No 1907/2006 (REACH) [6].

## Understanding the Certificate of Analysis (CoA)

The Certificate of Analysis is a formal document that provides detailed information about the quality and purity of a specific batch of a chemical standard. For **Dithianon-d4**, the CoA is essential for researchers to confirm the identity and concentration of the standard, ensuring the reliability of their analytical methods.

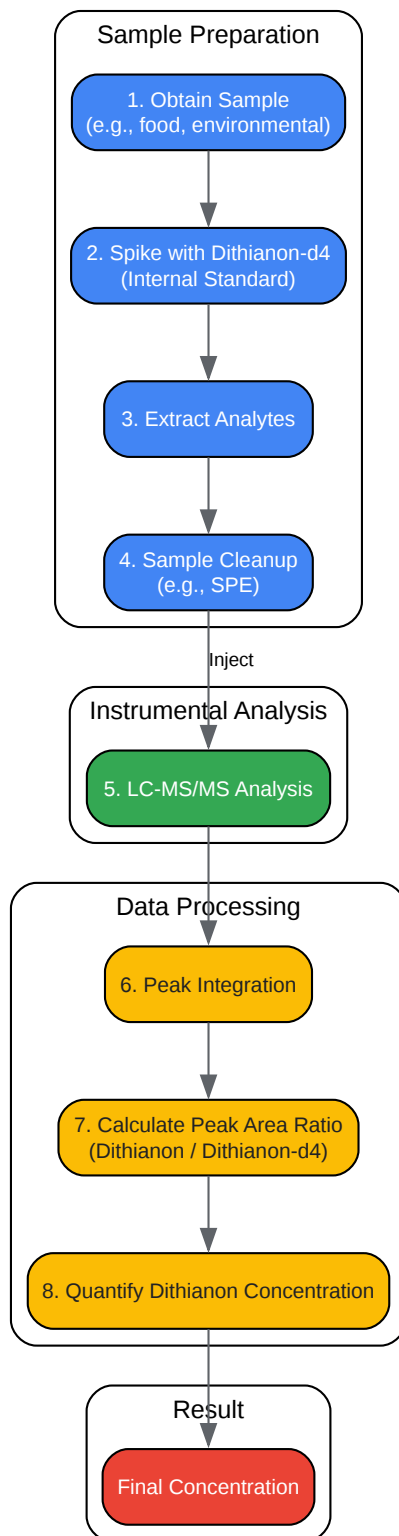
Table 2: Key Data on a Typical **Dithianon-d4** Certificate of Analysis

Parameter	Description	Typical Value/Information
Product Name	The common name of the chemical.	Dithianon-d4[1][4]
CAS Number	The unique identifier for the chemical. The deuterated form may not have a CAS number, in which case the unlabeled CAS is provided.	3347-22-6 (unlabeled)[4][5]
Molecular Formula	The chemical formula.	C <sub>14</sub> D <sub>4</sub> N <sub>2</sub> O <sub>2</sub> S <sub>2</sub> [1][5]
Molecular Weight	The mass of one mole of the substance.	~300.32 - 300.35 g/mol [4][5]
Lot Number	A unique identifier for the specific batch of the product.	Batch-specific
Purity	The percentage of the desired compound in the material.	Typically ≥98%
Isotopic Enrichment	The percentage of deuterium incorporation.	≥98 atom % D[4]
Method of Analysis	The analytical techniques used to determine purity (e.g., HPLC, LC-MS, <sup>1</sup> H-NMR).	Varies by supplier
Storage Conditions	The recommended temperature and conditions for storing the product to maintain its stability.	Room temperature[4]
Expiry Date/Retest Date	The date after which the product should be re-analyzed to ensure its continued purity and stability.[4]	Varies by supplier and batch

## Experimental Workflow for Using Dithianon-d4 as an Internal Standard

The primary application of **Dithianon-d4** is as an internal standard in quantitative analytical methods, such as Liquid Chromatography-Mass Spectrometry (LC-MS). The following diagram illustrates a typical workflow.

## Workflow for Quantitative Analysis using Dithianon-d4

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Caption: A typical experimental workflow for the quantification of Dithianon using **Dithianon-d4** as an internal standard.

## Regulatory Context

Dithianon is a regulated pesticide, and maximum residue levels (MRLs) are established in many jurisdictions to protect consumers. For instance, the European Union periodically reviews and updates the MRLs for dithianon in or on food and feed of plant and animal origin[7]. The availability of high-purity standards like **Dithianon-d4** is crucial for laboratories conducting regulatory monitoring and risk assessment to ensure compliance with these MRLs.

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